

4'-Chloroacetanilide: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *p*-Chloroacetanilide

Cat. No.: B1165894

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Introduction: 4'-Chloroacetanilide is a chlorinated derivative of acetanilide.^[1] It serves as a crucial intermediate in organic synthesis and has applications in the pharmaceutical and agricultural industries.^[2] For researchers, scientists, and professionals in drug development, a thorough understanding of its properties, synthesis, and analytical methods is essential for its effective and safe utilization. This guide provides a comprehensive overview of 4'-Chloroacetanilide, including its chemical and physical properties, detailed experimental protocols, and key safety information.

Chemical and Physical Properties

The fundamental properties of 4'-Chloroacetanilide are summarized in the table below, providing a quick reference for laboratory use.

Property	Value
CAS Number	539-03-7 [3] [4] [5] [6]
Molecular Formula	C ₈ H ₈ CINO [3] [4] [5] [6]
Molecular Weight	169.61 g/mol [1] [3] [4] [5]
Appearance	White to off-white crystalline solid/powder [2] [4] [7]
Melting Point	176-178 °C [4] [7] [8]
Boiling Point	333 °C [4] [9]
Density	1.385 g/cm ³ [7] [9]
Solubility	Sparingly soluble in water [2] , soluble in hot dioxane. [7]

Synthesis of 4'-Chloroacetanilide

A common laboratory method for the synthesis of 4'-Chloroacetanilide involves the chlorination of acetanilide.

Experimental Protocol: Synthesis from Acetanilide

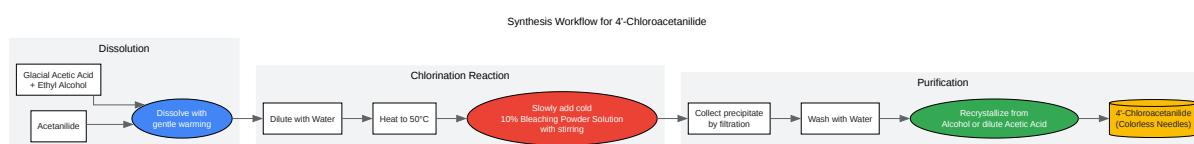
This protocol outlines the preparation of 4'-chloroacetanilide from acetanilide using a bleaching powder solution.[\[10\]](#)

Materials:

- Acetanilide (5 g)
- Glacial acetic acid (10 g)
- Ethyl alcohol (10 g)
- 10% bleaching powder solution (100 ml, cold)
- Water

Procedure:

- Dissolve 5 g of acetanilide in a mixture of 10 g of glacial acetic acid and 10 g of ethyl alcohol with gentle warming.
- Dilute the solution with 100 ml of water.
- Heat the solution to 50°C.
- Slowly add 100 ml of a cold, 10% solution of bleaching powder while continuously stirring.
- Collect the resulting 4'-chloroacetanilide precipitate by filtration.
- Wash the collected solid with water.
- Recrystallize the product from alcohol or dilute acetic acid to obtain colorless needles.[10]

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Caption: A flowchart illustrating the synthesis of 4'-Chloroacetanilide.

Applications in Research and Development

4'-Chloroacetanilide is a versatile compound with several applications in the scientific field:

- Pharmaceutical Intermediate: It is used in the synthesis of various pharmaceutical compounds, including alprazolam.[2][7] It is also utilized in pharmaceutical preparations that

are analyzed using porous graphitic carbon (PGC) columns.[7]

- Analytical Standard: 4'-Chloroacetanilide serves as a key impurity marker in acetaminophen, and its quantification is performed using high-performance liquid chromatography (HPLC).[7]
- Herbicide: In agriculture, it is used as an herbicide to control the growth of unwanted weeds. [2] Its mechanism of action involves the disruption of plant enzyme functions.[2]
- Research Chemical: It is widely used as a research chemical for various studies.[1]

Analytical Methods

The presence and purity of 4'-Chloroacetanilide can be determined using various analytical techniques, with HPLC being a prominent method.

Experimental Protocol: HPLC Analysis

This protocol provides a general outline for the analysis of 4'-Chloroacetanilide.

Instrumentation:

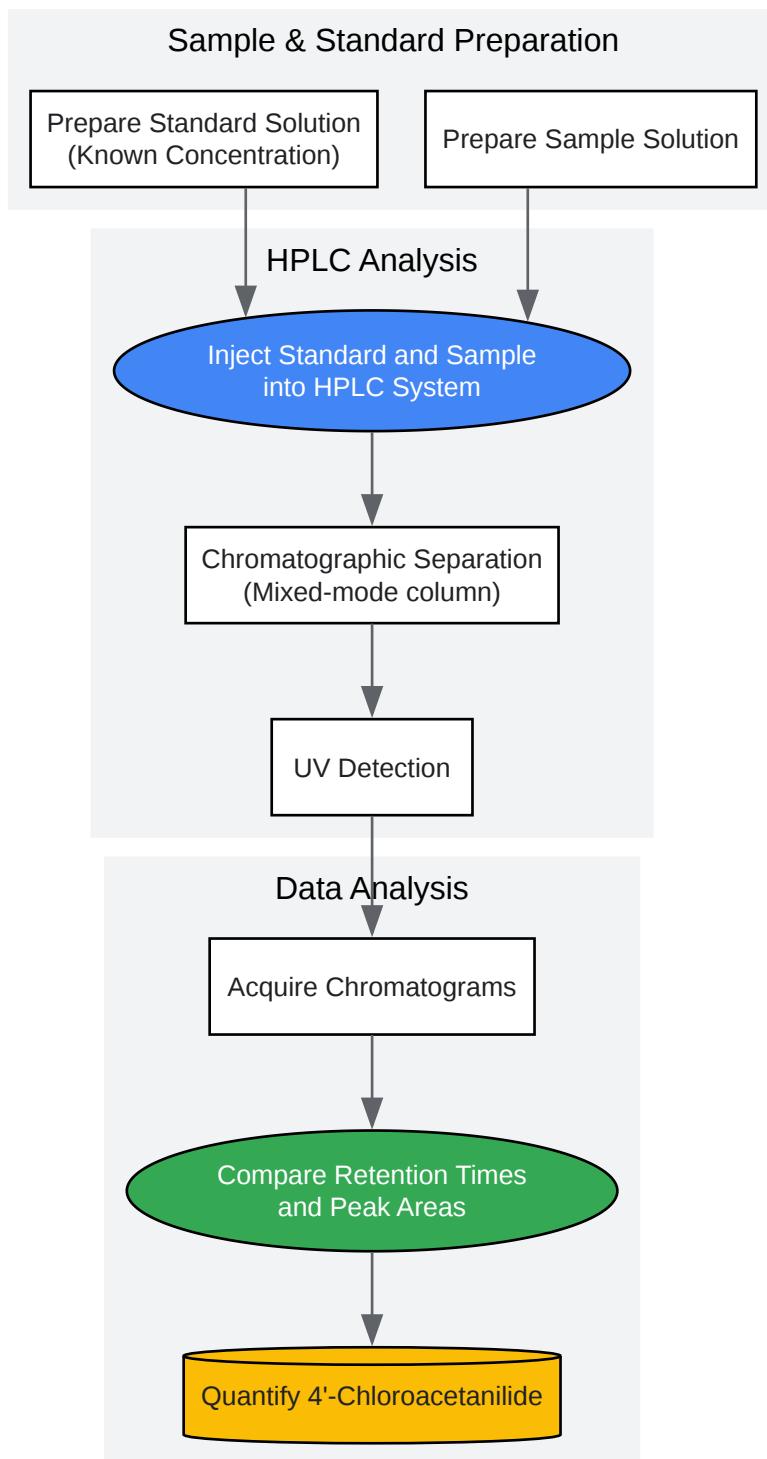
- High-Performance Liquid Chromatograph (HPLC)
- Mixed-mode reversed-phase/cation exchange stationary phase column[7]
- UV Detector

Procedure:

- Standard Preparation: Prepare a standard solution of 4'-Chloroacetanilide of a known concentration in a suitable solvent (e.g., a mixture of mobile phase components).
- Sample Preparation: Dissolve the sample containing 4'-Chloroacetanilide in the mobile phase.
- Chromatographic Conditions:
 - Column: Mixed-mode reversed-phase/cation exchange column.[7]

- Mobile Phase: A suitable mixture of aqueous and organic solvents.
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength where 4'-Chloroacetanilide has significant absorbance.
- Injection: Inject both the standard and sample solutions into the HPLC system.
- Data Analysis: Compare the retention time and peak area of the analyte in the sample to that of the standard to determine its presence and quantity.

Analytical Workflow for 4'-Chloroacetanilide using HPLC

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Caption: A flowchart for the HPLC analysis of 4'-Chloroacetanilide.

Safety Information

It is crucial to handle 4'-Chloroacetanilide with appropriate safety precautions.

Hazard Information	Precautionary Statements
Signal Word: Warning[11]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[11]
Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[11]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
Target Organs: Respiratory system[11]	P302 + P352: IF ON SKIN: Wash with plenty of water.[3][4]
Personal Protective Equipment: Dust mask type N95 (US), Eyeshields, Gloves	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][12]

Conclusion

4'-Chloroacetanilide is a compound of significant interest in chemical synthesis and pharmaceutical sciences. Its well-defined properties and established synthesis routes make it a valuable building block. A clear understanding of its characteristics, handling, and analytical methods is paramount for researchers to ensure both safety and success in their experimental endeavors.

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